molecular structure of 2-(4-Phenylphenyl)acetohydrazide

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Compound of Interest

Compound Name:	*2-(4-Phenylphenyl)acetohydrazide*
CAS No.:	*139277-58-0*
Cat. No.:	*B145163*

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An In-depth Technical Guide to the Molecular Structure of **2-(4-Phenylphenyl)acetohydrazide**

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive examination of the molecular structure of **2-(4-Phenylphenyl)acetohydrazide**, a derivative of the well-known non-steroidal anti-inflammatory drug (NSAID) precursor, 4-biphenylacetic acid. We delve into the synthetic pathway, detailed structural elucidation using spectroscopic and crystallographic analogues, and the biological significance of its core structural motifs. This document is intended for researchers, scientists, and professionals in drug development and medicinal chemistry, offering expert insights into the experimental choices and interpretation of analytical data.

Introduction and Significance

2-(4-Phenylphenyl)acetohydrazide, also known as 2-(biphenyl-4-yl)acetohydrazide, is a hydrazide derivative belonging to the biphenyl class of compounds. Its structural backbone is derived from 4-biphenylacetic acid (Felbinac), a compound utilized in pharmaceutical

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development for its anti-inflammatory properties.[1][2] The introduction of the hydrazide functional group (-CONHNH$_2$) is a common strategy in medicinal chemistry to generate novel scaffolds with diverse biological activities. Hydrazide and their corresponding hydrazone derivatives are known to exhibit a wide spectrum of bioactivities, including antimicrobial, anticonvulsant, and anti-inflammatory effects.[3][4] Understanding the precise molecular structure, conformation, and intermolecular interactions of **2-(4-Phenylphenyl)acetohydrazide** is therefore critical for elucidating its mechanism of action and designing more potent analogues.

This guide will provide a detailed exploration of its structure, beginning with its chemical synthesis and moving through a multi-technique spectroscopic analysis and a discussion of its three-dimensional conformation based on high-quality crystallographic data from closely related analogues.

Synthesis and Physicochemical Properties

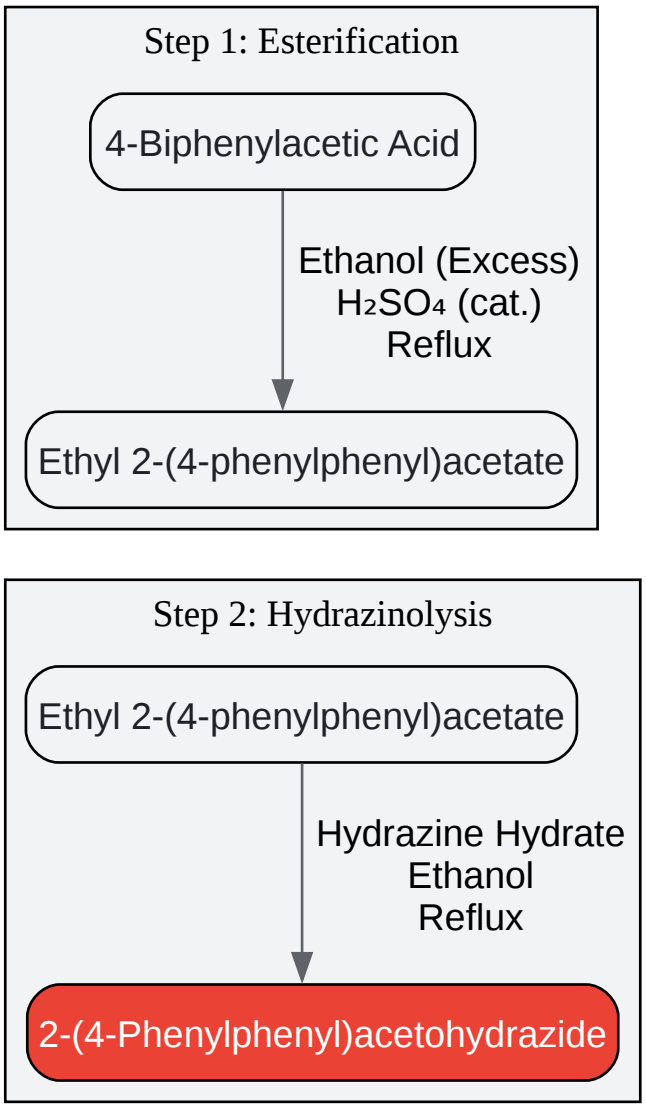
The synthesis of **2-(4-Phenylphenyl)acetohydrazide** is a robust and high-yielding two-step process starting from commercially available 4-biphenylacetic acid. The causality behind this choice of pathway is its efficiency and the high purity of the resulting intermediates.

- Step 1: Fischer Esterification: The carboxylic acid is first converted to its corresponding ethyl or methyl ester. This is a classic acid-catalyzed condensation reaction where an excess of alcohol (e.g., ethanol) is used not only as a reagent but also as the solvent to drive the reaction equilibrium towards the product, in accordance with Le Châtelier's principle.[5][6]

- Step 2: Hydrazinolysis: The purified ester then undergoes nucleophilic acyl substitution with hydrazine hydrate.[7] In this reaction, the highly nucleophilic hydrazine attacks the electrophilic carbonyl carbon of the ester, leading to the displacement of the ethoxy group and the formation of the stable hydrazide.[8]

The overall synthetic workflow is depicted below.

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Caption: Synthetic workflow for **2-(4-Phenylphenyl)acetohydrazide**.

Table 1: Physicochemical Properties of **2-(4-Phenylphenyl)acetohydrazide**

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Property	Value	Source
IUPAC Name	2-(4-phenylphenyl)acetohydrazide	[9]
Molecular Formula	$C_{14}H_{14}N_2O$	[9]
Molecular Weight	226.28 g/mol	[9]
Appearance	Solid (predicted)	
Melting Point	Not precisely reported; expected >150°C	Analogues
PubChem CID	3861598	[9]

In-depth Structural Elucidation

The covalent framework and three-dimensional arrangement of atoms in the molecule are confirmed through a combination of spectroscopic methods and crystallographic analysis of analogous structures.

Spectroscopic Analysis

The choice of deuterated solvent for NMR is critical; DMSO-d_6 is often preferred for hydrazides as it allows for the observation of exchangeable N-H protons.

- ^{1}H NMR Spectroscopy (Predicted):
  - δ 9.0-9.5 ppm (singlet, 1H): This broad singlet corresponds to the amide proton (-CONH-).
  - δ 7.2-7.7 ppm (multiplet, 9H): This complex region contains the signals for all protons of the biphenyl ring system.
  - δ 4.2-4.5 ppm (singlet, 2H): A broad singlet for the primary amine protons ($-NH_2$).
  - δ 3.4-3.6 ppm (singlet, 2H): This singlet arises from the methylene protons ($-CH_2-CO$) situated between the aromatic ring and the carbonyl group.
- ^{13}C NMR Spectroscopy (Predicted):

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- δ ~170 ppm: Carbonyl carbon (C=O).
- δ 125-145 ppm: Multiple signals corresponding to the 12 carbons of the biphenyl system.
- δ ~40 ppm: Methylene carbon (-CH_2-).

- Infrared (IR) Spectroscopy: The IR spectrum provides validation of the key functional groups. [10]
  - 3300-3400 cm^{-1}: Two distinct bands corresponding to the symmetric and asymmetric N-H stretching of the primary amine (-NH_2) group.
  - ~3200 cm^{-1}: A broad band for the N-H stretch of the secondary amide (-CONH-).
  - ~1650 cm^{-1}: A strong absorption band for the C=O stretching (Amide I band).
  - ~1600 cm^{-1}: C=C stretching vibrations within the aromatic rings.
- Mass Spectrometry (MS): Electron Impact (EI) mass spectrometry would confirm the molecular weight.
  - Molecular Ion Peak (M^+): Expected at m/z = 226.
  - Key Fragmentation: A prominent peak would be expected at m/z = 167, corresponding to the $[C_6H_5C_6H_4CH_2]^+$ fragment (the biphenylmethyl cation), which is a stable benzylic carbocation.

Crystallographic and Conformational Analysis

While the specific crystal structure of the title compound is not publicly available, extensive studies on closely related analogues like 2-(4-bromophenyl)acetohydrazide and 2-(4-methylphenyl)acetohydrazide provide authoritative insights into its likely solid-state conformation.[11][12][13]

- Molecular Geometry: These studies consistently show that the acetohydrazide group itself is nearly planar. However, there is a significant twist between this plane and the plane of the attached phenyl ring. The dihedral angle is typically large, in the range of 80-88°.[11][12] This

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orthogonal arrangement minimizes steric hindrance between the bulky biphenyl group and the hydrazide moiety.

- Intermolecular Interactions: The most crucial feature governing the crystal packing is a robust network of intermolecular hydrogen bonds. Specifically, the amide proton (N-H) and one of the amine protons ($N-H_2$) act as hydrogen bond donors, while the carbonyl oxygen (C=O) acts as the acceptor. This consistently leads to the formation of dimers or infinite chains.[12][14]

Caption: Common N-H···O hydrogen bonding motif in acetohydrazides.

Structure-Activity Relationship Insights

The molecular structure of **2-(4-Phenylphenyl)acetohydrazide** contains two key pharmacophores:

- The Biphenyl Moiety: This large, hydrophobic group is a known structural motif in many anti-inflammatory agents.[4] It is responsible for key binding interactions within the active sites of enzymes like cyclooxygenase (COX).

- The Hydrazide Group: This functional group is a versatile hydrogen bond donor and acceptor. It can engage in crucial interactions with biological targets and often serves as a linker to introduce further chemical diversity, for example, by condensation with aldehydes or ketones to form hydrazones.[3]

The orthogonal arrangement between the biphenyl system and the hydrazide group, as suggested by crystallographic data, presents a distinct three-dimensional shape for receptor binding, which may differ significantly from its parent carboxylic acid, potentially leading to a unique biological activity profile.

Experimental Protocols

The following protocols are provided as a trusted, self-validating standard for the synthesis and characterization of the title compound.

Protocol 1: Synthesis of Ethyl 2-(4-phenylphenyl)acetate

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- Reaction Setup: To a 250 mL round-bottom flask, add 4-biphenylacetic acid (0.1 mol, 21.22 g). Add absolute ethanol (150 mL) to dissolve the acid.
- Catalyst Addition: Carefully add concentrated sulfuric acid (2 mL) dropwise to the stirring solution.
- Reflux: Equip the flask with a reflux condenser and heat the mixture to reflux (approx. 80°C) for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: After cooling to room temperature, neutralize the excess acid with a saturated solution of sodium bicarbonate.
- Extraction: Extract the product into ethyl acetate (2 x 100 mL). Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and filter.
- Purification: Remove the solvent under reduced pressure to yield the crude ester. Purify by vacuum distillation or column chromatography to obtain pure ethyl 2-(4-phenylphenyl)acetate as an oil or low-melting solid.[15]

Protocol 2: Synthesis of **2-(4-Phenylphenyl)acetohydrazide**

- Reaction Setup: In a 100 mL round-bottom flask, dissolve ethyl 2-(4-phenylphenyl)acetate (0.05 mol, 12.02 g) in absolute ethanol (50 mL).
- Reagent Addition: Add hydrazine hydrate (80% solution, 0.1 mol, ~6.2 mL) dropwise to the solution while stirring.[8][12]
- Reflux: Heat the mixture to reflux for 6-8 hours. A precipitate will likely form as the reaction proceeds.
- Isolation: Cool the reaction mixture in an ice bath. Collect the solid precipitate by vacuum filtration.
- Purification: Wash the solid with cold ethanol to remove any unreacted starting materials. Recrystallize the product from a suitable solvent like ethanol or a methanol-water mixture to obtain pure, crystalline **2-(4-Phenylphenyl)acetohydrazide**.[11]

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Protocol 3: Analytical Characterization

- NMR Spectroscopy: Dissolve ~10 mg of the purified product in 0.7 mL of DMSO-d_6. Acquire ^{1}H and ^{13}C NMR spectra on a 400 MHz or higher spectrometer using tetramethylsilane (TMS) as an internal standard.
- IR Spectroscopy: Record the IR spectrum using either the KBr pellet method or an Attenuated Total Reflectance (ATR) accessory on an FTIR spectrometer over a range of 4000-400 cm^{-1}.
- Mass Spectrometry: Obtain a mass spectrum using an Electron Impact (EI) or Electrospray Ionization (ESI) mass spectrometer to confirm the molecular weight and analyze fragmentation patterns.

Conclusion

The molecular structure of **2-(4-Phenylphenyl)acetohydrazide** is defined by a biphenylacetic acid scaffold functionalized with a terminal hydrazide group. Spectroscopic analysis confirms the presence of all constituent functional groups, while crystallographic data from close analogues strongly indicate a twisted conformation between the biphenyl and hydrazide moieties. This conformation, combined with a robust intermolecular hydrogen-bonding network, dictates its solid-state properties and presents a unique three-dimensional profile for potential biological interactions. The protocols and data presented herein provide a solid, authoritative foundation for researchers working with this compound and its derivatives.

References

- American Chemical Society. (n.d.). Nitrate Esters: Kinetics of Hydrazinolysis - Reactions of. Retrieved from [Link]
- Choi, H. D., Yun, H. S., & Kang, B. W. (1992). Facile Synthesis of 4-Biphenylacetic Acid (Felbinac). YAKHAK HOEJI, 36(2), 126-128. Retrieved from [Link]
- ResearchGate. (2024). How can I combine hydrazine derivative and ester. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- McKay, A. F., et al. (1957). HYDROLYSIS AND HYDRAZINOLYSIS OF ESTERS OF N,N-DIMETHYLDITHIOCARBAMIC ACID: A METHOD FOR THE PREPARATION OF MERCAPTANS. Canadian Journal of Chemistry, 35(10), 1046-1057.
- Ahmad, S., Jabbar, A., Hussain, M. T., et al. (2012). 2-(4-Bromophenyl)acetohydrazide. Acta Crystallographica Section E: Structure Reports Online, 68(Pt 8), o2269. Retrieved from [Link]
- Google Patents. (n.d.). KR100641825B1 - Method for producing 4-biphenylacetic acid.
- El-Faham, A., et al. (2014). An Efficient and Mild Method for the Synthesis and Hydrazinolysis of N-Glyoxylamino Acid Esters. International Journal of Organic Chemistry, 4, 255-263.
- Praveen, A. S., Jasinski, J. P., Krauss, S. T., Yathirajan, H. S., & Narayana, B. (2012). 2-(4-Methylphenyl)acetohydrazide. Acta Crystallographica Section E: Crystallographic Communications, 68(Pt 12), o3327. Retrieved from [Link]
- PubChem. (n.d.). 2-(4-Methoxyphenyl)acetohydrazide. Retrieved from [Link]
- Google Patents. (n.d.). CN103408454B - A kind of preparation method of hydrazide kind compound.
- Royal Society of Chemistry. (n.d.). L-Proline: an efficient N,O-bidentate ligand for copper-catalyzed aerobic oxidation of primary and secondary benzylic alcohols at room temperature - Supporting Information. Retrieved from [Link]
- Rollas, S., & Küçükgüzel, Ş. G. (2007). Biological Activities of Hydrazone Derivatives. Molecules, 12(8), 1910–1939. Retrieved from [Link]
- IJSDR. (2019). Biological deeds of Biphenyl derivatives - A short Review. Retrieved from [Link]
- Jadhava, S. N., et al. (n.d.). Ligand-free Pd Catalyzed Cross-coupling Reactions in Aqueous Hydrotropic Medium - Supporting Information. Retrieved from [Link]
- Journal of Chemical and Pharmaceutical Research. (2012). Synthesis and biological activity of 4-substituted-2-(4'-formyl-3'-phenylpyrazole)-4-phenyl thiazole. Retrieved from [Link]
- PubChem. (n.d.). **2-(4-Phenylphenyl)acetohydrazide**. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- PubChem. (n.d.). 2-(4-Hydroxyphenyl)acetohydrazide. Retrieved from [Link]
- Li, A., et al. (2019). (R)-2-Phenyl-4,5-Dihydrothiazole-4-Carboxamide Derivatives Containing a Diacylhydrazine Group: Synthesis, Biological Evaluation, and SARs. Molecules, 24(24), 4440. Retrieved from [Link]
- PubChem. (n.d.). 4-Biphenylylacetic acid ethyl ester. Retrieved from [Link]
- Abdel-Aziz, H. A., et al. (2012). 2-Phenyl-N′-(2-phenylacetyl)acetohydrazide.
- ResearchGate. (2020). Synthesis, biological activities, and 3D-QSAR studies of (R)-2-phenyl-4,5-dihydrothiazole-4-carboxamide derivatives containing a sulfonohydrazide moiety. Retrieved from [Link]
- Al-Warhi, T., et al. (2021). Crystal structure, Hirshfeld surface analysis and DFT studies of 2-[4-(2-methylpropyl)phenyl]-N′-[(1Z)-1-(thiophen-2-yl)ethylidene]propanehydrazide. IUCrData, 6(5). Retrieved from [Link]
- Epistemeo. (2012, October 10). Introduction to IR Spectroscopy. Ketones. Retrieved from [Link]
- ResearchGate. (2015). Design, Synthesis and Characterization of 2,4-Dimethylphenyl Hydrazine based Chemosensors. Retrieved from [Link]
- MSJChem. (2015, April 2). 10.2 Esterification/condensation reactions of alcohols and carboxylic acids (SL). Retrieved from [Link]
- Yathirajan, H. S., et al. (2011). N′-(4-Chlorobenzylidene)-2-[4-(methylsulfanyl)phenyl]acetohydrazide. Acta Crystallographica Section E: Structure Reports Online, 67(Pt 10), o2847. Retrieved from [Link]
- NIST. (n.d.). 2-Butanone, 4-phenyl-. Retrieved from [Link]
- Heller, S. R., & Milne, G. W. A. (1978). EPA/NIH Mass Spectral Data Base. Retrieved from [Link]
- ResearchGate. (n.d.). IR spectra of 1,4-phenylenediamine (1); 2,4,6-triformylphloroglucinol (2); and COF-4 (3). Retrieved from [Link]

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. 4-联苯乙酸 98% | Sigma-Aldrich [sigmaaldrich.com]
- 3. Biological Activities of Hydrazone Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 4. ijsdr.org [ijsdr.org]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. youtube.com [youtube.com]
- 7. researchgate.net [researchgate.net]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. 2-(4-Phenylphenyl)acetohydrazide | C14H14N2O | CID 3861598 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. benchchem.com [benchchem.com]
- 11. benchchem.com [benchchem.com]
- 12. 2-(4-Bromophenyl)acetohydrazide - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. Crystal structure, Hirshfeld surface analysis and DFT studies of 2-[4-(2-methylprop-yl)phenyl]-N′-[(1Z)-1-(thiophen-2-yl)ethylidene]propanehydrazide - PMC [pmc.ncbi.nlm.nih.gov]
- 15. 4-Biphenylylacetic acid ethyl ester | C16H16O2 | CID 26436 - PubChem [pubchem.ncbi.nlm.nih.gov]
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